

long-term storage conditions for Cyclophilin inhibitor 1

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Compound of Interest		
Compound Name:	Cyclophilin inhibitor 1	
Cat. No.:	B10752527	Get Quote

Technical Support Center: Cyclophilin Inhibitor 1

This guide provides detailed information on the long-term storage, handling, and troubleshooting for **Cyclophilin Inhibitor 1** to ensure its stability and efficacy in your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Cyclophilin Inhibitor** 1?

For long-term stability, solid **Cyclophilin Inhibitor 1** should be stored at -20°C in a tightly sealed container, away from moisture.[1][2]

Q2: How should I store Cyclophilin Inhibitor 1 once it is in solution?

Stock solutions of **Cyclophilin Inhibitor 1** should be aliquoted to avoid repeated freeze-thaw cycles and stored in tightly sealed vials.[3][4][5] For long-term storage, -80°C is recommended. [1][2][3][4]

Q3: What is the shelf life of **Cyclophilin Inhibitor 1** under different storage conditions?

The stability of **Cyclophilin Inhibitor 1** depends on whether it is in solid form or in solution, and the storage temperature. The following table summarizes the recommended storage durations.



Form	Storage Temperature	Recommended Duration
Solid	-20°C	Up to 6 months[5]
In Solvent	-80°C	Up to 6 months[1][3][4]
In Solvent	-20°C	Up to 1 month[1][3][4]

Q4: What is the recommended solvent for preparing stock solutions?

Dimethyl sulfoxide (DMSO) is a suitable solvent for preparing stock solutions of **Cyclophilin Inhibitor 1**.[1][3] It is soluble in DMSO at concentrations of 100 mg/mL or higher.[1][3] It is important to use newly opened or anhydrous DMSO as the compound is sensitive to moisture. [3][4]

Q5: Can I store the stock solution at 4°C?

Long-term storage of peptide solutions at 4°C is generally not recommended. For optimal stability, stock solutions should be stored at -20°C or -80°C.[5]

Troubleshooting Guide

Issue: The compound will not dissolve completely.

Solution: Ensure you are using a suitable solvent, such as high-quality, anhydrous DMSO.[1]
 [3] Sonication or gentle warming may aid in dissolution. Also, verify the concentration you are trying to achieve is within the solubility limits of the compound.

Issue: I observe precipitation in my stock solution after thawing.

 Solution: Before use, allow the vial to equilibrate to room temperature for at least 60 minutes before opening.[5] If precipitation persists, gently warm and vortex the solution to redissolve the compound. To prevent this, ensure the initial stock solution is fully dissolved and consider preparing smaller aliquots to minimize the volume being thawed at one time.

Issue: My experimental results are inconsistent.



• Solution: Inconsistent results can arise from degradation of the inhibitor. Ensure that you are adhering to the recommended storage conditions and avoiding multiple freeze-thaw cycles by preparing single-use aliquots.[3][4][5] If the stock solution has been stored for longer than the recommended duration, it is advisable to prepare a fresh stock solution.

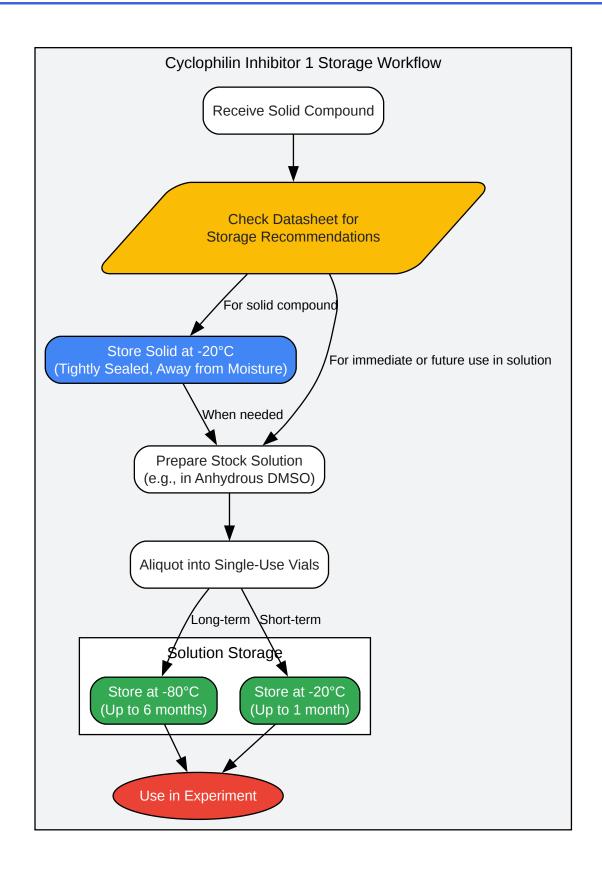
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Equilibration: Allow the vial of solid Cyclophilin Inhibitor 1 to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 593.67 g/mol), you would need 5.94 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used if necessary.
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in tightly sealed vials. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1][3][4]

Diagrams





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Caption: Workflow for proper storage and handling of Cyclophilin Inhibitor 1.



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